

Technical Support Center: 4-Hydroxy-8-methylquinoline-3-carboxylic acid

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Compound of Interest

Compound Name: 4-Hydroxy-8-methylquinoline-3-carboxylic acid

Cat. No.: B183485

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **4-Hydroxy-8-methylquinoline-3-carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **4-Hydroxy-8-methylquinoline-3-carboxylic acid**?

There are conflicting recommendations for the optimal storage temperature of this compound. Some suppliers recommend storage at -20°C for long-term stability, while others suggest room temperature is adequate.^[1] For maximum product recovery and to minimize degradation over long periods, it is advisable to store the compound at -20°C.^[1] For short-term use, tightly sealed storage in a dry, cool, and well-ventilated place at room temperature is also practiced.

Q2: What are the primary hazards associated with handling this compound?

4-Hydroxy-8-methylquinoline-3-carboxylic acid and similar quinoline derivatives can be hazardous. They may cause skin and eye irritation, and some are classified as toxic if swallowed. It is crucial to handle this compound with appropriate personal protective equipment (PPE).

Q3: What personal protective equipment (PPE) should I use when handling this compound?

When handling **4-Hydroxy-8-methylquinoline-3-carboxylic acid**, especially in solid form, the following PPE is recommended:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: A dust mask or respirator, particularly when handling the powder and if ventilation is inadequate.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.

Q4: How should I dispose of waste containing **4-Hydroxy-8-methylquinoline-3-carboxylic acid**?

Dispose of waste containing this compound in accordance with local, state, and federal regulations. It should be treated as chemical waste and disposed of in a designated, labeled container. Do not pour it down the drain.

Troubleshooting Guides

This section addresses specific issues that may arise during experiments involving **4-Hydroxy-8-methylquinoline-3-carboxylic acid**.

Issue: Compound Precipitation in Aqueous Solutions

- Problem: The compound precipitates out of solution when preparing aqueous stocks or dilutions for cell-based assays.
- Cause: **4-Hydroxy-8-methylquinoline-3-carboxylic acid** has low solubility in water.
- Solution:
 - Use a Co-solvent: Prepare a concentrated stock solution in an organic solvent such as dimethyl sulfoxide (DMSO).
 - Stepwise Dilution: When preparing working solutions, add the DMSO stock to your aqueous buffer or cell culture medium slowly while vortexing or stirring to ensure rapid

mixing.

- Control for Solvent Effects: Ensure the final concentration of the organic solvent in your assay is low (typically <0.5% v/v for DMSO) and consistent across all experimental and control groups to avoid solvent-induced artifacts.

Issue: Inconsistent Results in Biological Assays

- Problem: High variability or unexpected results are observed in cell viability (e.g., MTT) or enzyme inhibition assays.
- Cause: This can be due to several factors, including compound instability, aggregation, or interference with the assay readout.
- Solution:
 - Freshly Prepare Solutions: Prepare working solutions of the compound fresh for each experiment from a frozen stock to minimize degradation.
 - Check for Compound Aggregation: At higher concentrations, quinoline derivatives can form aggregates that may non-specifically inhibit enzymes or affect cell health. Consider using a detergent like Triton X-100 (at a concentration below its critical micelle concentration) in biochemical assays to disrupt potential aggregates.
 - Assay Interference: The quinoline scaffold can be fluorescent, which may interfere with fluorescence-based assays. Run a control experiment with the compound alone (without cells or your fluorescent probe) to measure its background fluorescence at the assay wavelengths.

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₉ NO ₃
Molecular Weight	203.19 g/mol
Appearance	Solid
CAS Number	35966-17-7

Table 2: Solubility Data

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	Recommended for preparing stock solutions.
Ethanol	Slightly Soluble	Can be used for crystallization. [1]
Water	Insoluble	Co-solvents are necessary for aqueous solutions.
Chloroform	Slightly Soluble	
Acetone	Insoluble	

Note: Quantitative solubility data for **4-Hydroxy-8-methylquinoline-3-carboxylic acid** is not readily available. The information provided is based on qualitative data for this and structurally similar quinoline carboxylic acids.

Experimental Protocols

Protocol: Preparation of a Stock Solution

- Weighing: Carefully weigh the desired amount of **4-Hydroxy-8-methylquinoline-3-carboxylic acid** powder in a fume hood.
- Dissolving: Add the appropriate volume of 100% DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).

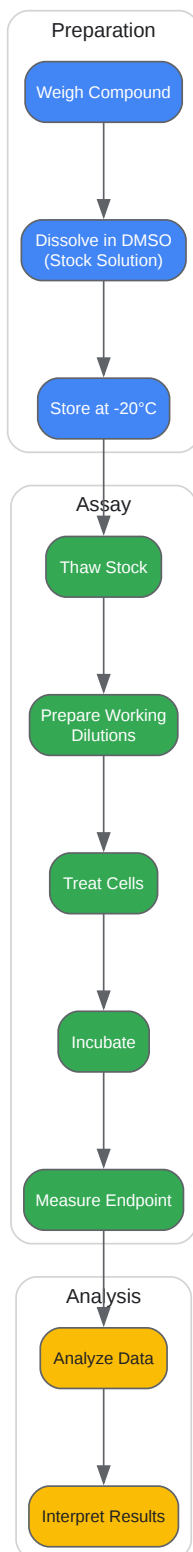
- Solubilization: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles and store at -20°C.

Protocol: General Procedure for Use in Cell-Based Assays

- Thaw Stock Solution: Thaw an aliquot of the DMSO stock solution at room temperature.
- Prepare Intermediate Dilutions: If necessary, prepare intermediate dilutions of the stock solution in cell culture medium or an appropriate buffer.
- Prepare Final Working Concentrations: Serially dilute the stock or intermediate solution directly into the cell culture medium to achieve the final desired concentrations for treating the cells. Ensure the final DMSO concentration is consistent across all wells and does not exceed a non-toxic level (e.g., <0.5%).
- Vehicle Control: Include a vehicle control group in your experiment that contains the same final concentration of DMSO as the compound-treated groups.

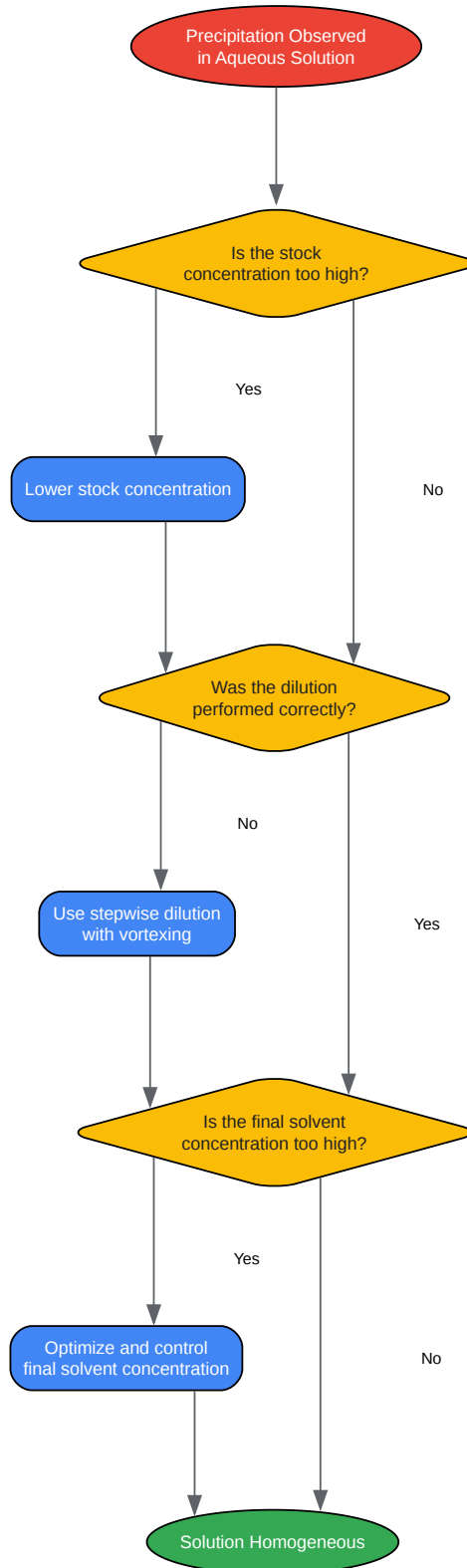
Mandatory Visualizations

Experimental Workflow for Cell-Based Assays

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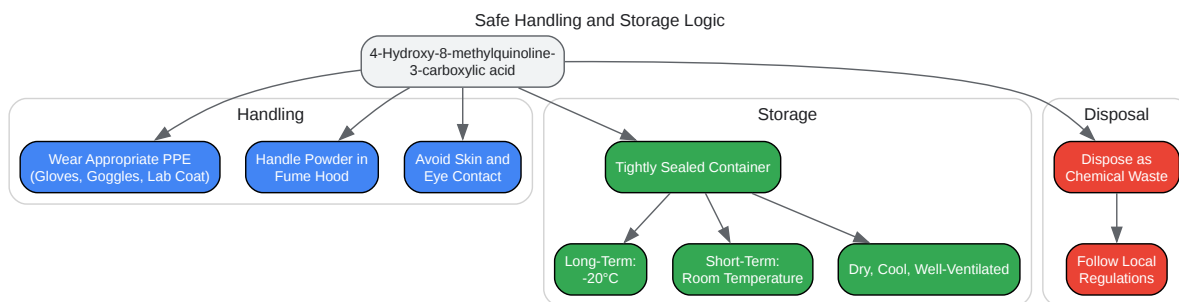
Caption: Workflow for using the compound in cell-based assays.

Troubleshooting Compound Precipitation



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Caption: Decision tree for troubleshooting compound precipitation.



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Caption: Logical relationships for safe handling and storage.

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References

- 1. 4-HYDROXY-8-METHYLQUINOLINE-3-CARBOXYLIC ACID synthesis - chemicalbook [chemicalbook.com]
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